

acute risk assessment of Fluindapyr residues in food

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Compound Focus: Fluindapyr

CAS No.: 1383809-87-7

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Established Tolerance Limits for Fluindapyr

The U.S. Environmental Protection Agency (EPA) has set maximum residue limits (tolerances) for **fluindapyr** on various soybean commodities. These levels are deemed safe for consumers, including sensitive populations like infants and children [1] [2].

The table below summarizes these tolerances:

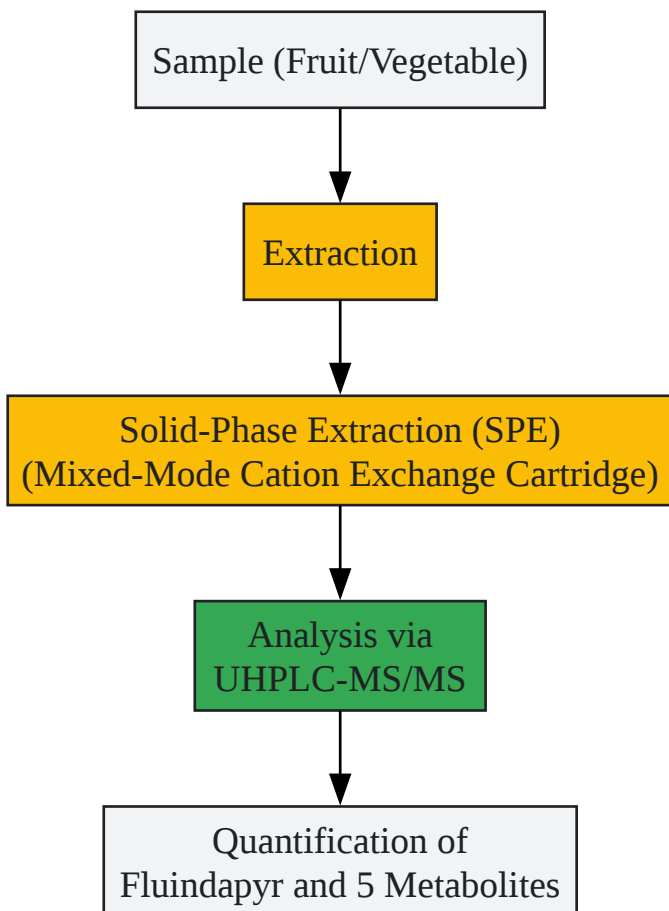
Soybean Commodity	Tolerance (parts per million, ppm)
Forage	15 ppm
Hay	30 ppm
Hulls	0.6 ppm
Seed	0.2 ppm

The EPA's risk assessment concluded that aggregate exposure to **fluindapyr** residues from food and drinking water utilizes only **9% of the acute Population Adjusted Dose (aPAD)** for children aged 1-2 years, indicating a wide margin of safety for acute dietary risk [1].

Analytical Methods for Residue Detection

Accurate risk assessment relies on robust analytical methods. A recent study developed a specific protocol for simultaneously detecting **fluindapyr** and its five metabolites in fruits and vegetables, which is more suitable for these metabolites than standard multi-residue methods [3].

The experimental workflow for this method can be visualized as follows:



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Key Experimental Protocols:

- **Extraction:** A mixed solution of **acetonitrile and water** is used for extraction, deviating from the conventional QuEChERS method which uses acetonitrile and salting out. This was found to be more effective for the water-soluble metabolites of **fluindapyr** [3].
- **Cleanup and Enrichment:** The extract is purified and concentrated using **Solid-Phase Extraction (SPE)** with a mixed-mode cation exchange (MCX) cartridge [3].

- **Instrumental Analysis:** Detection and quantification are performed using **Ultrahigh-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)**. The method was validated according to Chinese and EU pesticide method guidelines, confirming its reliability [3].

Gaps in Comparative Data and Brotoxicity

The search results reveal two main areas where information for a direct comparison is lacking:

- **No Direct Performance Comparison:** The available sources focus on **fluindapyr**'s tolerance levels and analytical methods, but do not provide experimental data comparing its efficacy or residual profile directly against other SDHI fungicides or alternatives [3] [1] [2].
- **Emerging Data on Environmental Toxicity:** While the EPA has assessed dietary risk as low, an ecotoxicology study indicates that **fluindapyr** can be **toxic to earthworms** (*Eisenia fetida*), a key non-target soil organism. This highlights the importance of considering environmental health in a comprehensive risk assessment, even if it falls outside the immediate scope of food residue risk [4].

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